N-Succinylglycine: An Emerging Biomarker Candidate in Metabolic-Associated Diseases

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Compound of Interest		
Compound Name:	*N-Succinylglycine*	
Cat. No.:	*B1202058*	*Get Quote*

A comparative analysis of **N-Succinylglycine** against established biomarkers in kidney disease, cancer, and metabolic disorders, supported by experimental data and protocols.

Introduction

N-Succinylglycine is an acylglycine, a conjugate of succinic acid and glycine. While not yet a clinically validated biomarker for any specific disease, its constituent molecules, succinate and glycine, are deeply integrated into cellular metabolism and have been individually implicated in the pathophysiology of numerous diseases. This guide provides a comparative overview of the potential of **N-Succinylglycine** as a biomarker, evaluating it against established markers in the context of kidney disease, cancer, and metabolic disorders. This analysis is intended for researchers, scientists, and drug development professionals interested in novel biomarker discovery and validation.

Biochemical Rationale for **N-Succinylglycine** as a Biomarker

The formation of **N-Succinylglycine** is a result of the glycine conjugation pathway, a crucial detoxification process that occurs primarily in the mitochondria. This pathway is responsible for eliminating excess or harmful acyl-CoA molecules. An accumulation of succinyl-CoA, an intermediate in the Krebs cycle, can lead to its conjugation with glycine to form **N-Succinylglycine**, which is then excreted in the urine. Therefore, elevated levels of **N-**

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Succinylglycine could signify underlying mitochondrial dysfunction or a disruption in metabolic pathways involving succinate or glycine.

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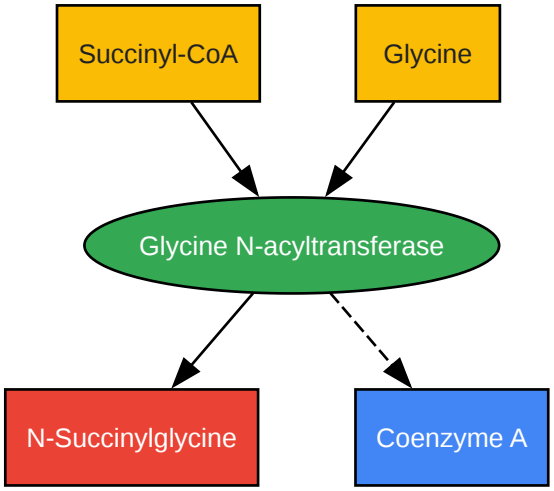
Glycine Conjugation Pathway for N-Succinylglycine



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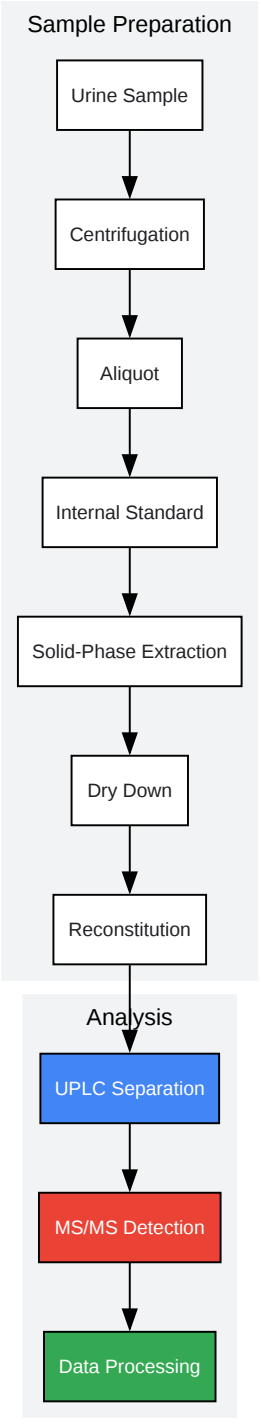
UPLC-MS/MS Workflow for N-Succinylglycine Quantification



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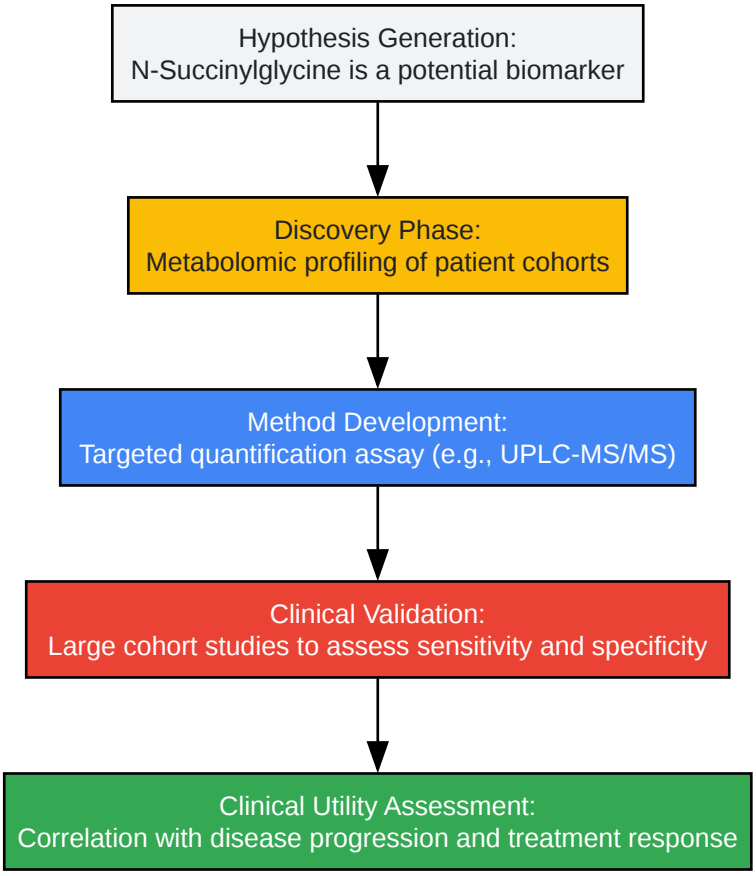
Logical Flow for N-Succinylglycine Biomarker Validation



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